

Ethyl 2-methylnicotinate in Flavor and Fragrance Synthesis: Application Notes and Protocols

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Compound of Interest

Compound Name: Ethyl 2-methylnicotinate

Cat. No.: B161284

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Introduction

Ethyl 2-methylnicotinate, a pyridine derivative with the CAS number 1721-26-2, is recognized as a versatile intermediate in organic synthesis. While its primary applications are documented in the pharmaceutical and agrochemical industries, it is also cited as a building block in the synthesis of specialty chemicals, including flavor and fragrance compounds. This document aims to provide a comprehensive overview of its potential applications in the flavor and fragrance industry, based on available data.

Chemical Structure and Properties

Property	Value
IUPAC Name	ethyl 2-methylpyridine-3-carboxylate
Synonyms	Ethyl 2-methyl-3-pyridinecarboxylate, 2-Methylnicotinic acid ethyl ester
CAS Number	1721-26-2
Molecular Formula	C ₉ H ₁₁ NO ₂
Molecular Weight	165.19 g/mol
Appearance	Colorless to light yellow clear liquid
Boiling Point	126-127 °C at 24 mmHg
Density	1.072 g/mL at 25 °C

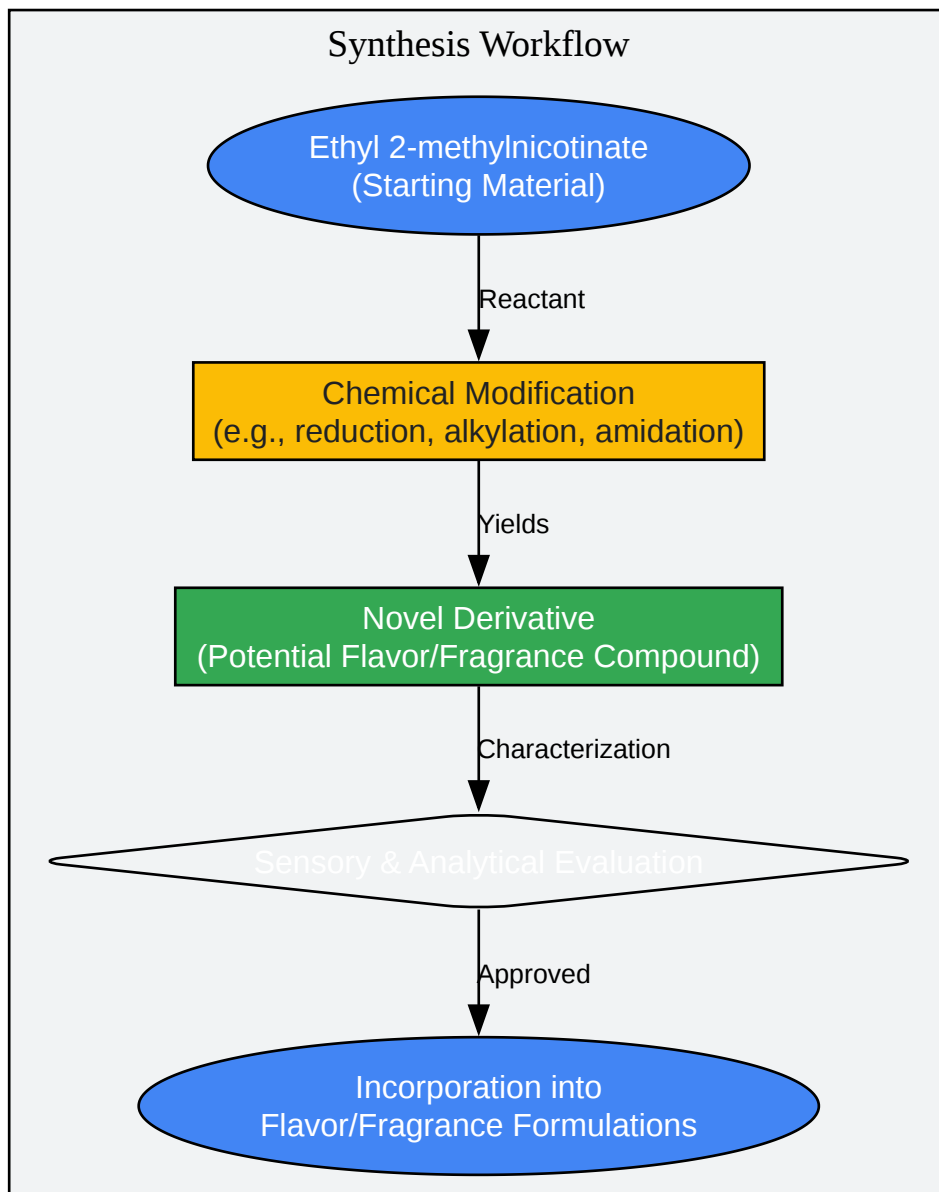
Sensory Profile of Related Compounds

Direct sensory data for **Ethyl 2-methylnicotinate** is not readily available in public literature. However, the closely related compound, methyl nicotinate, is described as having a "warm herbaceous tobacco character with caramel-like sweetness, subtle fruity cherry-almond undertones, and delicate spicy-nutty facets plus background floral-anisic hints." It is used to add complexity to tobacco accords, herbal compositions, and jasmine florals. This suggests that other nicotinic acid esters, such as the ethyl ester, may possess similarly complex and potentially valuable aromatic profiles.

Application in Flavor and Fragrance Synthesis: A Precursor to Novel Aromas

Ethyl 2-methylnicotinate serves as a key starting material for the synthesis of more complex molecules. Its pyridine ring and ester functional group offer multiple reaction sites for chemical modification, allowing for the creation of a diverse range of derivatives. These derivatives, by extension, could possess unique and desirable organoleptic properties for use in flavor and fragrance formulations.

The general workflow for utilizing **Ethyl 2-methylnicotinate** in flavor and fragrance synthesis can be visualized as follows:



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Caption: General workflow for developing novel flavor and fragrance compounds from **Ethyl 2-methylnicotinate**.

Experimental Protocols: Synthesis of Nicotinic Acid Esters

While specific protocols for the synthesis of flavor and fragrance compounds from **Ethyl 2-methylnicotinate** are not widely published, methods for the synthesis of nicotinic acid esters themselves are well-documented. The following protocol is a generalized example of an esterification reaction to produce a nicotinate ester, which can be adapted for the synthesis of **Ethyl 2-methylnicotinate**.

Protocol 1: Synthesis of Ethyl Nicotinate via Fischer Esterification

This protocol describes the synthesis of the related compound, ethyl nicotinate, and illustrates a fundamental reaction type in this chemical family.

Materials:

- Nicotinic acid
- Anhydrous ethanol
- Concentrated sulfuric acid (catalyst)
- Toluene
- Sodium bicarbonate solution (saturated)
- Anhydrous magnesium sulfate
- Standard laboratory glassware for reflux and distillation

Procedure:

- In a round-bottom flask equipped with a reflux condenser and a Dean-Stark trap, combine nicotinic acid, a molar excess of anhydrous ethanol, and a catalytic amount of concentrated sulfuric acid in toluene.

- Heat the mixture to reflux. The water formed during the reaction will be azeotropically removed with toluene and collected in the Dean-Stark trap.
- Monitor the reaction progress by thin-layer chromatography (TLC) until the starting material is consumed.
- Cool the reaction mixture to room temperature.
- Carefully neutralize the mixture with a saturated sodium bicarbonate solution.
- Separate the organic layer and wash it with brine.
- Dry the organic layer over anhydrous magnesium sulfate and filter.
- Remove the solvent under reduced pressure.
- Purify the crude product by vacuum distillation to obtain pure ethyl nicotinate.

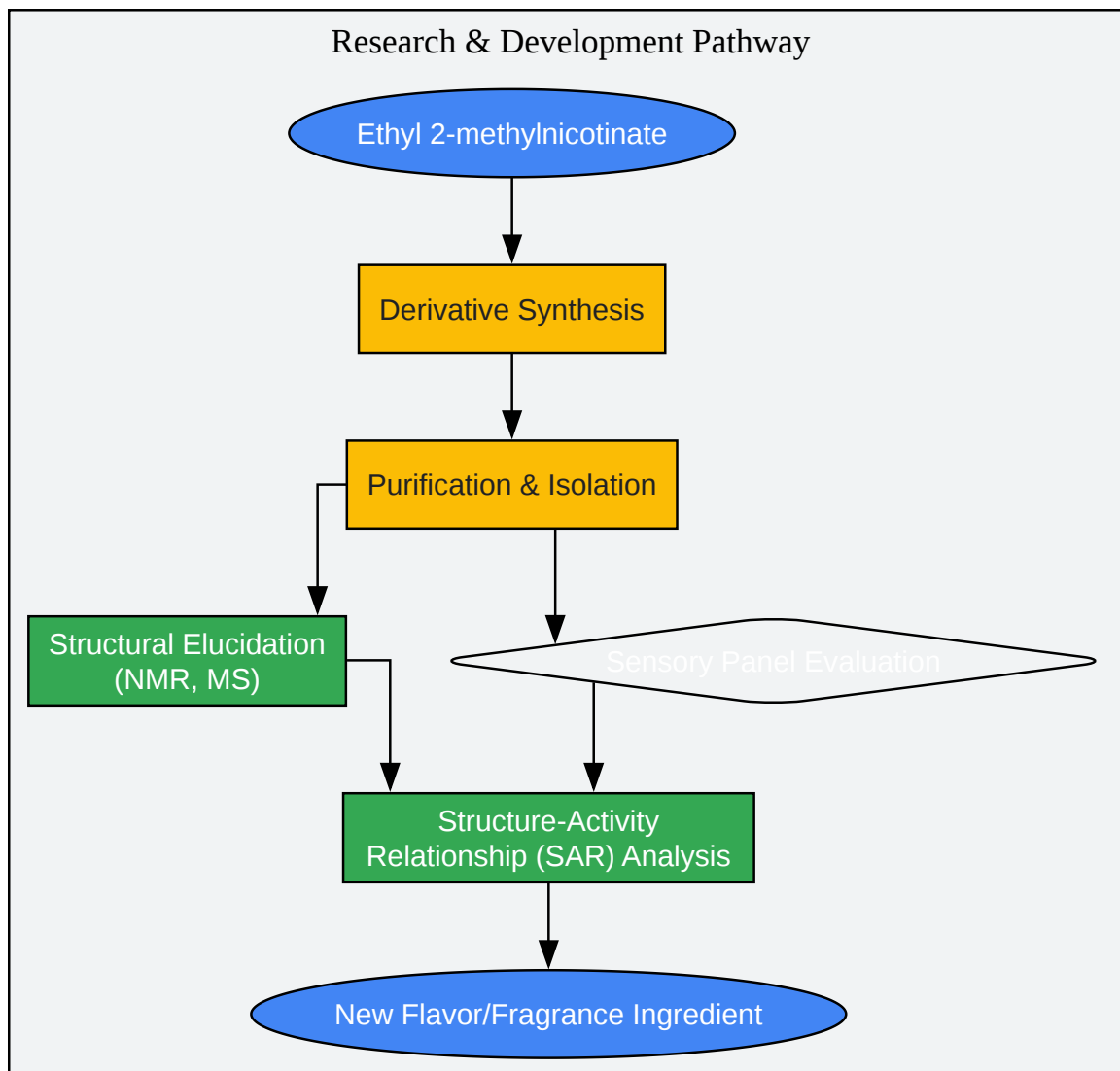
Yields and Purity: Published methods for similar esterifications report yields typically ranging from 85% to 97%, with product purity exceeding 99% as determined by Gas Chromatography (GC).

Future Research and Development

The potential of **Ethyl 2-methylnicotinate** as a precursor in flavor and fragrance synthesis remains an area ripe for exploration. Future research should focus on:

- **Synthesis of Derivatives:** Systematically creating a library of derivatives through reactions at the ester and pyridine functionalities.
- **Sensory Evaluation:** Conducting thorough organoleptic analysis of any new compounds to determine their odor and taste profiles.
- **Structure-Activity Relationship Studies:** Correlating the chemical structures of the derivatives with their sensory characteristics to guide the synthesis of molecules with specific desired aromas.

The logical progression of this research is outlined in the following diagram:



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Caption: A proposed pathway for the research and development of new flavor and fragrance ingredients from **Ethyl 2-methylnicotinate**.

Conclusion

Ethyl 2-methylnicotinate holds promise as a versatile starting material for the synthesis of novel flavor and fragrance compounds. Although detailed application protocols for its derivatives are not yet prevalent in the public domain, the established chemistry of nicotinic acid esters provides a solid foundation for future research and development in this area. The

exploration of its chemical space is likely to yield new molecules with unique and valuable sensory properties.

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